

# Commercial Suppliers and Technical Guide for 3-Ethylhexan-2-one

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## Compound of Interest

Compound Name: **3-Ethylhexan-2-one**

Cat. No.: **B13584170**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of commercial suppliers for **3-Ethylhexan-2-one** (CAS No. 6137-05-9), along with essential technical data and generalized experimental protocols for its handling and initial evaluation in a research and development setting.

## Commercial Supplier Overview

The following table summarizes key quantitative data for **3-Ethylhexan-2-one** from various commercial suppliers. This information is crucial for procurement and initial experimental design.

| Supplier   | CAS Number                                    | Molecular Formula | Molecular Weight ( g/mol ) | Purity        | Available Grades                       | Minimum Order Quantity |
|--|---|-------------------|----------------------------|---------------|--|------------------------|
| Hebei Nengqian Chemical Import and Export Co., LTD | 6137-05-9                                     | C8H16O            | 128.21                     | 99%           | Industrial, Food, Pharmaceutical[1][2] | 1 Kilogram[1][2]       |
| SAGECHE M LIMITED (via MOLBASE )                   | 6137-05-9                                     | C8H16O            | 128.212                    | 98%           | Not Specified[3]                       | 1 kg[3]                |
| ChemScene  | 855919-51-6 (for 3-Ethyl-3-methylhexan-2-one) | C9H18O            | 142.24                     | ≥98%          | Not Specified[4]                       | Not Specified          |
| ChemicalBook                                       | 6137-05-9                                     | C8H16O            | 128.21                     | Not Specified | Not Specified                          | Not Specified          |

Note: ChemScene provides data for a structurally similar compound, 3-Ethyl-3-methylhexan-2-one, which may be of interest for comparative studies.[4]

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **3-Ethylhexan-2-one** is fundamental for its application in research.

| Property      | Value   | Source   |
|---------------|---|--|
| IUPAC Name    | 3-ethylhexan-2-one  | PubChem[4][5]  |
| Synonyms      | 3-ethyl-2-hexanone  | PubChem[4]   |
| Boiling Point | 157.5-158.5 °C (at 761 Torr)  | ChemicalBook[6]  |
| Density       | 0.811±0.06 g/cm <sup>3</sup> (Predicted)  | ChemicalBook[6]  |
| Appearance    | Described as a powder by one supplier, though it is expected to be a liquid at room temperature based on its boiling point. | Hebei Nengqian Chemical Import and Export Co., LTD[1]<br>[2] |

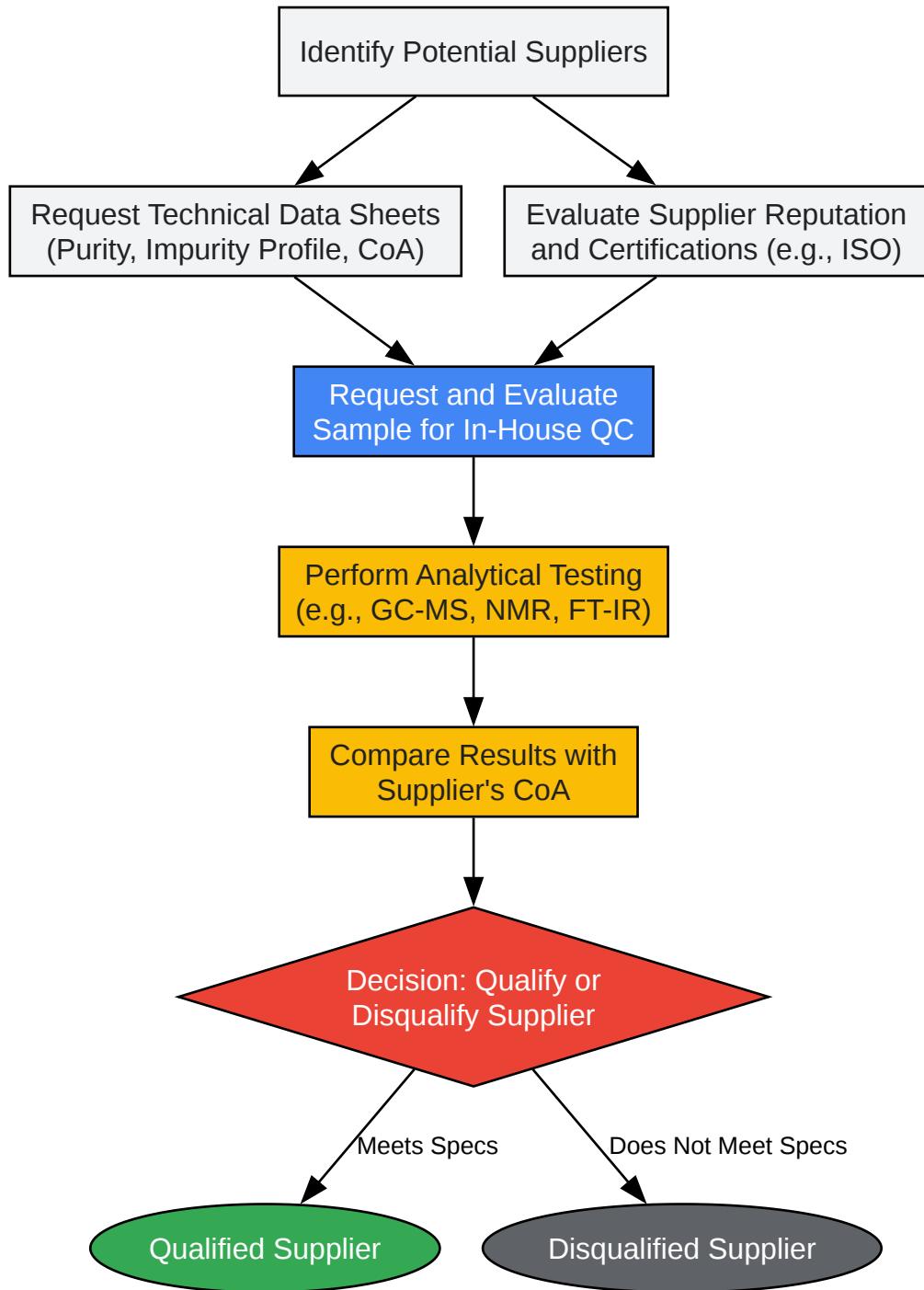
## Generalized Experimental Protocols

While specific experimental protocols for **3-Ethylhexan-2-one** are not readily available in the public domain, the following sections provide detailed, best-practice methodologies for the safe handling, quality assessment, and initial experimental use of a new chemical reagent like **3-Ethylhexan-2-one**.

## Supplier Selection and Qualification Workflow

The selection of a reliable supplier is a critical first step to ensure the quality and consistency of the chemical starting material. The following workflow outlines a systematic approach to qualifying a new supplier.

## Supplier Selection and Qualification Workflow



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Caption: A workflow for qualifying commercial suppliers of chemical reagents.

## In-House Quality Control and Purity Verification

Upon receipt of a new batch of **3-Ethylhexan-2-one**, it is imperative to perform in-house quality control to verify its identity and purity.

Objective: To confirm the identity and assess the purity of the received **3-Ethylhexan-2-one**.

Materials:

- Received **3-Ethylhexan-2-one** sample
- Appropriate deuterated solvent (e.g.,  $\text{CDCl}_3$ ) for NMR spectroscopy
- High-purity solvent (e.g., dichloromethane or hexane) for GC-MS
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Nuclear Magnetic Resonance (NMR) Spectrometer
- Fourier-Transform Infrared (FTIR) Spectrometer

Methodology:

- Visual Inspection: Examine the sample for any visual inconsistencies such as discoloration or the presence of particulate matter.
- FTIR Spectroscopy:
  - Place a drop of the neat liquid sample on the ATR crystal of the FTIR spectrometer.
  - Acquire the infrared spectrum.
  - Identify characteristic peaks, particularly the strong carbonyl ( $\text{C}=\text{O}$ ) stretch expected for a ketone, typically around  $1715 \text{ cm}^{-1}$ .
- NMR Spectroscopy:
  - Dissolve a small amount of the sample in a suitable deuterated solvent.
  - Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.

- Analyze the chemical shifts, integration, and coupling patterns to confirm the molecular structure of **3-Ethylhexan-2-one**.
- GC-MS Analysis:
  - Prepare a dilute solution of the sample in a volatile organic solvent.
  - Inject the solution into the GC-MS system.
  - The gas chromatogram will indicate the purity by showing the relative area of the main peak.
  - The mass spectrum of the main peak should correspond to the molecular weight of **3-Ethylhexan-2-one** (128.21 g/mol) and exhibit a fragmentation pattern consistent with its structure.

## Safe Handling and Storage Protocol

Adherence to proper safety procedures is paramount when working with any chemical reagent.

### Personal Protective Equipment (PPE):

- Wear appropriate protective eyeglasses or chemical safety goggles.
- Use chemical-resistant gloves.
- Wear a lab coat.
- Ensure adequate ventilation, such as working in a fume hood.

### Handling:

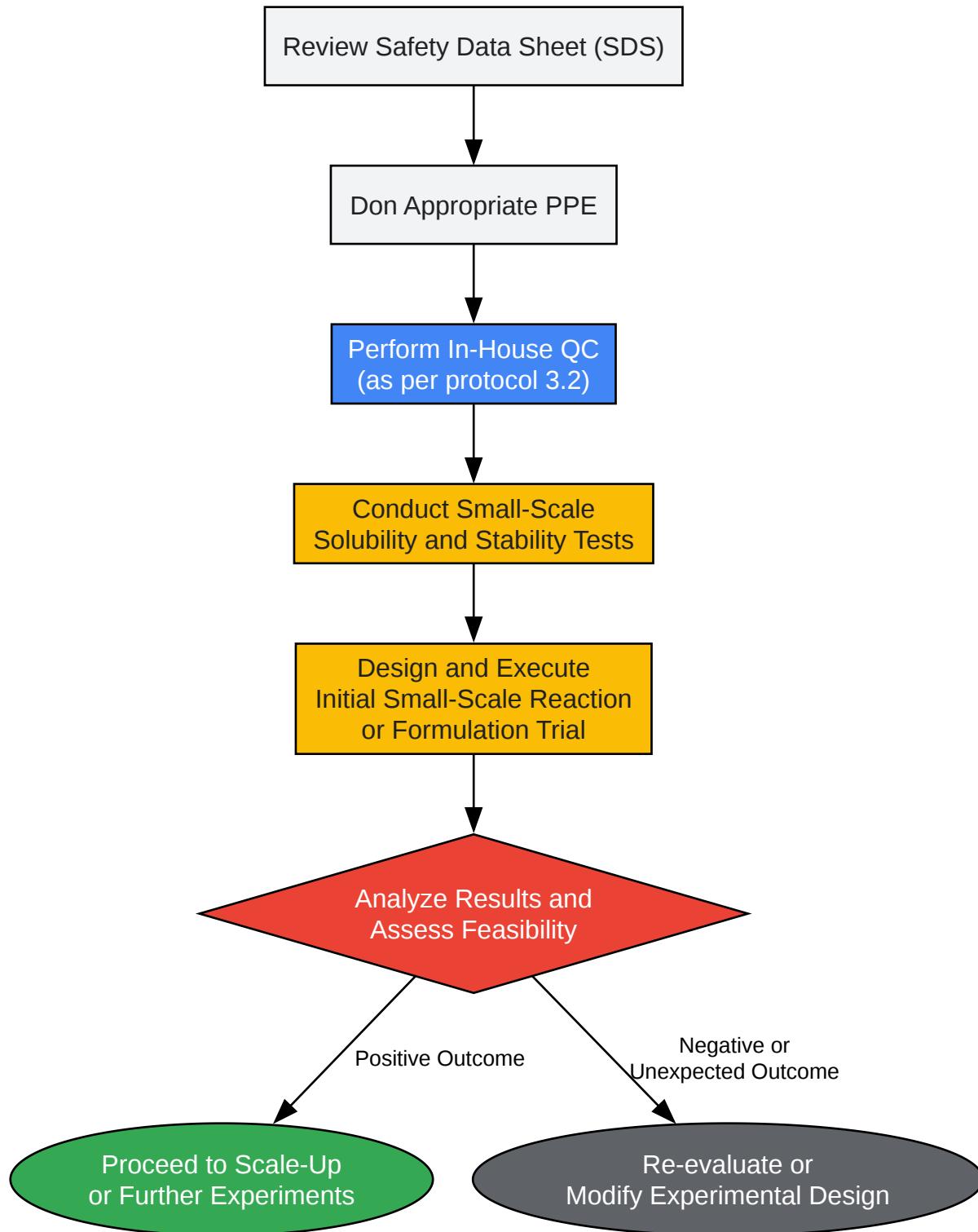
- Avoid contact with skin and eyes.
- Do not ingest or inhale.
- Keep away from heat, sparks, and open flames.
- Handle in accordance with good industrial hygiene and safety practices.[\[3\]](#)

**Storage:**

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.[\[3\]](#)
- Some suppliers recommend storage at 2-8°C.[\[1\]](#)[\[2\]](#)

The following diagram illustrates a general workflow for the safe handling and initial experimental use of a new chemical.

## Safe Handling and Initial Experimental Workflow



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Caption: A general workflow for the safe handling and initial experimental use of a new chemical reagent.

## Potential Applications

While detailed research on **3-Ethylhexan-2-one** is limited, its structural motifs as a ketone suggest potential applications in the following areas:

- Flavor and Fragrance Industry: Ketones are often used as components in fragrance and flavor formulations. The structure of **3-Ethylhexan-2-one** may impart specific olfactory or gustatory characteristics.
- Organic Synthesis: It can serve as a building block or intermediate in the synthesis of more complex organic molecules, potentially for pharmaceutical or materials science applications. One supplier notes its application in the pharmaceutical industry and as a food additive.[\[1\]](#)[\[2\]](#)

Further research is required to fully elucidate the specific applications and signaling pathways in which **3-Ethylhexan-2-one** may be involved.

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